

1,12-Dodecanediol Diacetate: Technical Guide for Research & Development

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,12-Diacetoxydodecane

CAS No.: 42236-50-0

Cat. No.: B1592311

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Executive Summary

1,12-Dodecanediol diacetate (CAS: 42236-50-0), also known as **1,12-diacetoxydodecane**, is a specialized bifunctional ester derived from the

aliphatic chain.^[1] While often overshadowed by its parent diol or unsaturated pheromone analogs, this molecule occupies a critical niche in polymer chemistry, metabolic profiling, and chemical ecology.

For the research scientist, 1,12-dodecanediol diacetate serves three primary functions:

- **Polymerization Monomer:** A high-purity precursor for transesterification-based synthesis of aliphatic polyesters, offering kinetic advantages over free diols.
- **Analytical Standard:** The definitive GC-MS analyte for quantifying 1,12-dodecanediol in microbial alkane degradation pathways.
- **Chemical Probe:** A saturated structural analog used to map binding pockets in insect pheromone receptors and lipase enzymes.

Part 1: Chemical Profile & Physicochemical Properties

Understanding the amphiphilic yet predominantly lipophilic nature of this molecule is essential for experimental design. Unlike the free diol, the diacetate is non-protic, lowering viscosity and altering solubility profiles in organic synthesis.

Property	Value	Relevance to Research
CAS Number	42236-50-0	Unique identifier for procurement (TCI, commercially available).
Molecular Formula		High carbon content (backbone) ensures hydrophobicity.
Molecular Weight	286.41 g/mol	Suitable for GC-MS analysis without further derivatization.
Physical State	White crystalline solid / Powder	Melting point ~38–42°C; easily handled in melt polymerization.
Solubility	Soluble in DCM, EtOAc, Hexane	Compatible with standard organic extraction protocols.
Boiling Point	~190°C (10 mmHg)	High thermal stability; suitable for high-temp reactions.

Part 2: Application in Polymer Science (Transesterification)

The Mechanistic Advantage

In the synthesis of high-molecular-weight polyesters (e.g., poly(1,12-dodecylene dicarboxylates)), using 1,12-dodecanediol diacetate instead of the free diol alters the reaction kinetics.

- Traditional Route (Diol + Diacid): Produces water as a byproduct. Removal of water from a viscous melt is diffusion-limited, often capping molecular weight.
- Transesterification Route (Diacetate + Diacid/Diester): Produces acetic acid (or methyl acetate). These byproducts are more volatile and less prone to inducing hydrolytic degradation of the forming polymer chain.

Experimental Protocol: Melt Polycondensation

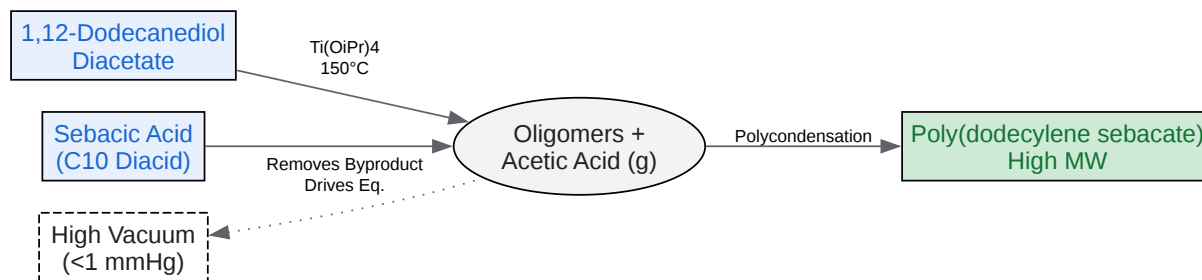
Objective: Synthesis of Poly(1,12-dodecylene sebacate) using the diacetate precursor.

Reagents:

- 1,12-Dodecanediol diacetate (10 mmol)
- Sebacic acid (10 mmol)
- Catalyst: Titanium(IV) isopropoxide (0.1 mol%) or Lipase B from *Candida antarctica* (for enzymatic routes).

Workflow:

- Melt Phase: Charge reactor with diacetate and sebacic acid. Heat to 150°C under flow.
- Transesterification: Add catalyst. Acetic acid will begin to distill off. Maintain temp for 2-4 hours.
- Polycondensation (Vacuum): Increase temp to 180°C (chemical cat) or maintain (enzymatic). Apply high vacuum (<1 mmHg) to drive the equilibrium by removing trace acetic acid.
- Purification: Dissolve the resulting polymer in chloroform; precipitate in cold methanol.



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Figure 1: Transesterification pathway utilizing 1,12-dodecanediol diacetate to drive high-molecular-weight polymer formation.

Part 3: Analytical Chemistry & Metabolic Profiling Role as a Metabolic Probe

In environmental microbiology and drug metabolism studies, the oxidation of dodecane often proceeds via terminal hydroxylation.

- Pathway: Dodecane
 - 1-Dodecanol
 - 1,12-Dodecanediol.
- Quantification Challenge: Free diols often exhibit peak tailing in Gas Chromatography (GC) due to hydrogen bonding with the stationary phase.
- Solution: 1,12-Dodecanediol diacetate is the standard derivatized form. Researchers should synthesize or purchase the diacetate to create calibration curves for quantifying biological production of the diol.

Protocol: Derivatization & GC-MS Analysis

Objective: Quantify 1,12-dodecanediol in a microbial culture supernatant.

- Extraction: Extract culture medium with Ethyl Acetate (x3). Dry over .
- Derivatization (In-situ synthesis of the analyte):
 - Resuspend residue in 100 μ L Pyridine.
 - Add 100 μ L Acetic Anhydride.
 - Incubate at 60°C for 30 mins. (This converts biological diol 1,12-dodecanediol diacetate).
- Analysis:
 - Column: HP-5ms or equivalent non-polar column.
 - Temp Program: 100°C (1 min)
20°C/min
280°C.
 - Target Ion: Look for characteristic fragment ions
or molecular ion peaks specific to the diester.

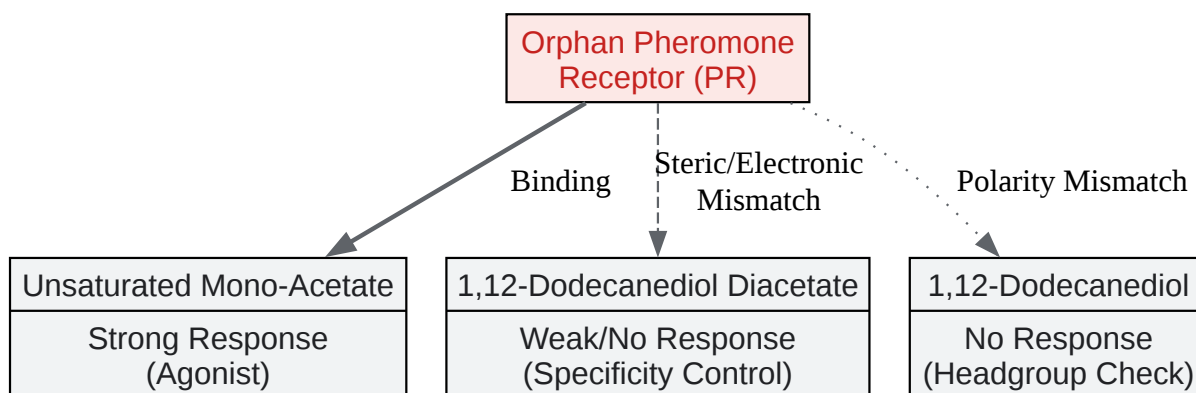
Part 4: Chemical Ecology & Pheromone Research

Structural Mimicry

While 1,12-dodecanediol diacetate is not a common primary pheromone (unlike unsaturated acetates like Z-9-dodecenyl acetate), it is vital for Structure-Activity Relationship (SAR) studies.

- Receptor De-orphanization: When characterizing new pheromone receptors (PRs) in Lepidoptera, researchers use a "panel" of C12 derivatives. The diacetate tests the receptor's sensitivity to:
 - Bifunctionality: Does the receptor require a single polar head group or two?

- Saturation: Does the receptor discriminate against the saturated chain?
- Electroantennography (EAG): Use 1,12-dodecanediol diacetate as a negative control or "blank" to ensure that responses to unsaturated analogs are specific to the double bond geometry.



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Figure 2: Logic flow for using 1,12-dodecanediol diacetate in receptor specificity assays.

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- To cite this document: BenchChem. [1,12-Dodecanediol Diacetate: Technical Guide for Research & Development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1592311/docs#1-12-dodecanediol-diacetate-technical-guide-for-research-development\]](https://www.benchchem.com/product/b1592311/docs#1-12-dodecanediol-diacetate-technical-guide-for-research-development)

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